

IUPAC Nomenclature of 4-(4-Ethylpiperazin-1-ylmethyl)benzylamine

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Compound of Interest

Compound Name: 4-(4-Ethylpiperazin-1-ylmethyl)benzylamine

Cat. No.: B1320382

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The International Union of Pure and Applied Chemistry (IUPAC) name for the compound commonly known as **4-(4-Ethylpiperazin-1-ylmethyl)benzylamine** is [4-[(4-ethylpiperazin-1-yl)methyl]phenyl]methanamine.[1]

This systematic name is derived following the IUPAC nomenclature rules, which provide a standardized method for naming chemical compounds. The naming convention for this molecule can be broken down as follows:

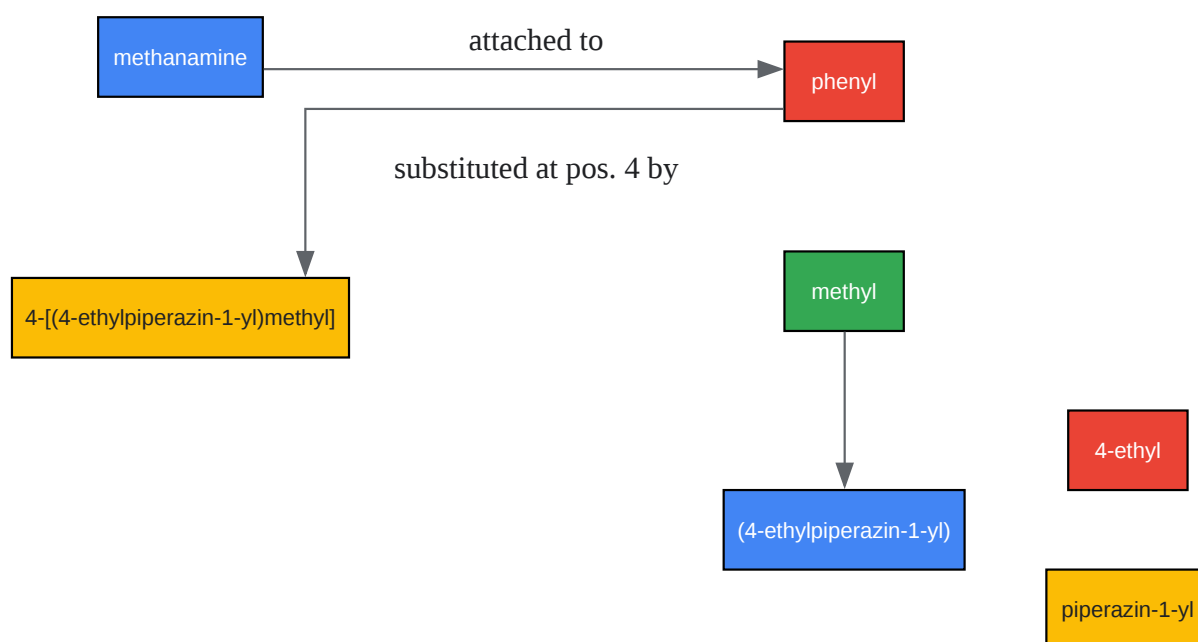
- **Methanamine:** This is the parent name, indicating a methane group attached to an amine group (-NH₂). In this case, it corresponds to the benzylamine part of the common name, where the aminomethyl group (-CH₂NH₂) is the principal functional group.
- **[...phenyl]:** This indicates that the methanamine group is attached to a phenyl (benzene) ring.
- **4-[(4-ethylpiperazin-1-yl)methyl]:** This part of the name describes the substituent at the 4th position of the phenyl ring.
 - **methyl:** A methylene (-CH₂-) bridge connects the piperazine ring to the phenyl ring.
 - **(4-ethylpiperazin-1-yl):** This describes the piperazine ring itself. "piperazin-1-yl" indicates that the piperazine ring is attached to the methyl bridge at its nitrogen atom at position 1. "4-ethyl" specifies that an ethyl group (-CH₂CH₃) is attached to the nitrogen atom at position 4 of the piperazine ring.

The structure consists of a central benzylamine core, where the benzene ring is substituted at the para-position (position 4) with a methyl group that is, in turn, linked to the nitrogen at position 1 of an N-ethylpiperazine ring.

Numerous chemical suppliers and databases confirm this IUPAC name and provide additional information on the compound, such as its chemical formula (C₁₄H₂₃N₃) and molecular weight (233.35 g/mol).^[2] The compound is listed with the CAS Number 914349-67-0.^[1]

Logical Diagram for IUPAC Name Derivation

The following diagram illustrates the logical breakdown of the IUPAC name for **4-(4-Ethylpiperazin-1-ylmethyl)benzylamine**.



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Caption: Breakdown of the IUPAC name for **4-(4-Ethylpiperazin-1-ylmethyl)benzylamine**.

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References

- 1. fluorochem.co.uk [fluorochem.co.uk]
- 2. 4-(4-ethylpiperazin-1-ylmethyl)benzylamine - Amerigo Scientific [amerigoscientific.com]
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